

Evaluating the Specificity of Imatinib Against Related Kinase Targets: A Comparative Guide

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Compound of Interest

Compound Name: *Ektomin*
CAS No.: *41657-08-3*
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This guide provides a detailed comparison of the specificity of Imatinib (formerly known as STI-571), a cornerstone in targeted cancer therapy, against its primary and secondary kinase targets. For a comprehensive evaluation, its performance is benchmarked against other prominent tyrosine kinase inhibitors (TKIs): Dasatinib, Nilotinib, Ponatinib, and Bosutinib. This document is intended for researchers, scientists, and drug development professionals to facilitate an informed understanding of the selectivity profiles of these inhibitors.

Data Presentation: Comparative Inhibitory Activity

The following tables summarize the half-maximal inhibitory concentrations (IC₅₀) of Imatinib and other TKIs against a panel of on-target and off-target kinases. Lower IC₅₀ values are indicative of higher potency.

Table 1: IC₅₀ Values (nM) of Tyrosine Kinase Inhibitors Against Primary On-Target Kinases

Kinase Target	Imatinib	Dasatinib	Nilotinib	Ponatinib	Bosutinib
ABL1	25 - 400	<1 - 8	13 - 45	0.37	1.2
BCR-ABL	~300	<1	20	0.4	20
c-KIT	100	<30	140	13	160
PDGFRA	100	<30	65	1.1	40

Note: IC50 values are compiled from multiple in vitro studies and can vary based on experimental conditions. The data presented represents a synthesis of reported values to illustrate relative potencies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: IC50 Values (nM) of Tyrosine Kinase Inhibitors Against a Selection of Off-Target Kinases

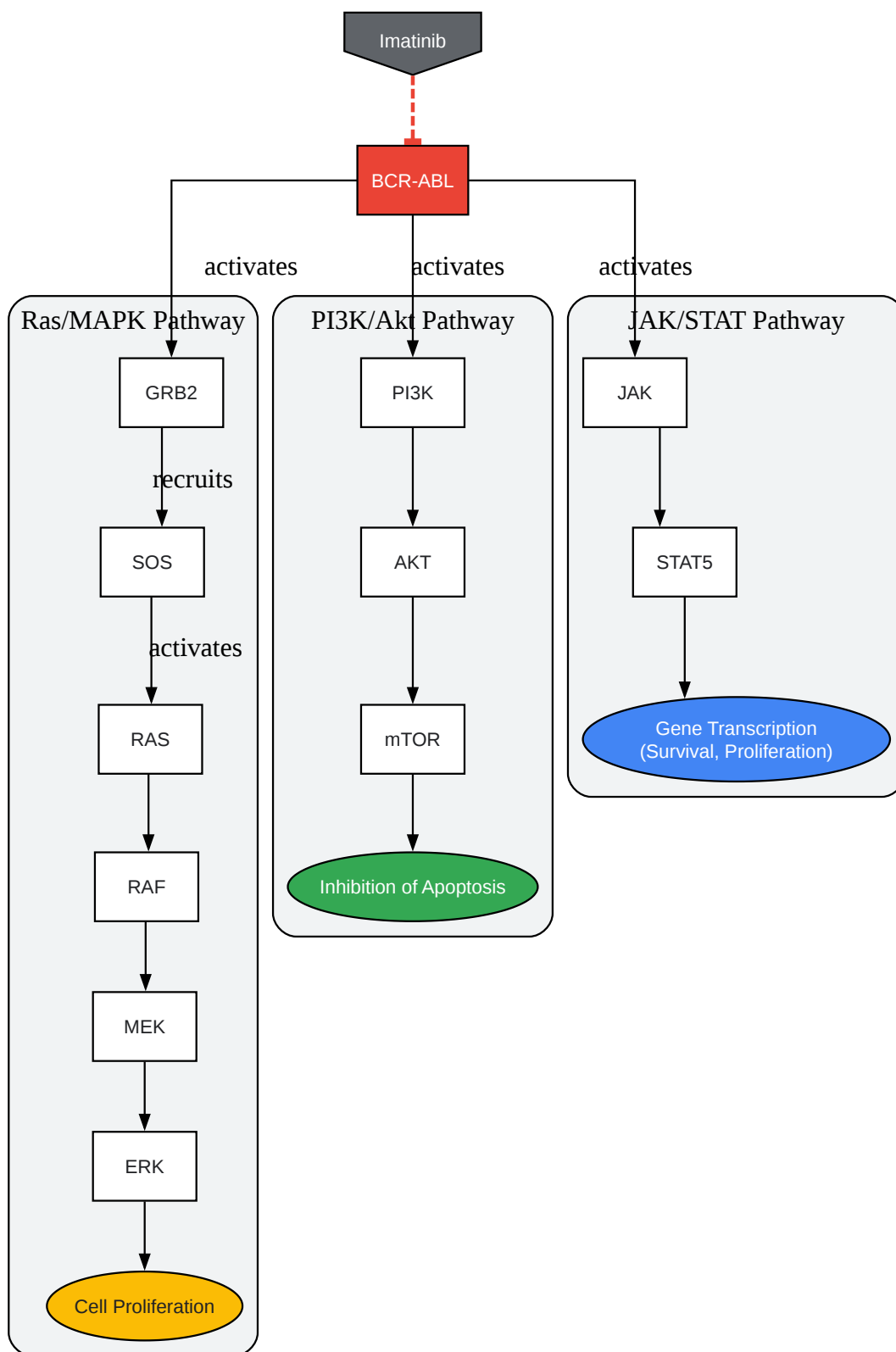
Kinase Target	Imatinib	Dasatinib	Nilotinib	Ponatinib	Bosutinib
SRC	>10,000	0.8	>10,000	5.4	1.2
LCK	>10,000	1.1	>10,000	-	1.2
VEGFR2	>1,000	30	330	1.5	-
FGFR1	>1,000	80	>1,000	2.2	-
FLT3	>1,000	-	430	2.0	-
DDR1	-	-	2.5	-	-
NQO2	~1,000	-	~1,000	-	-

Note: A hyphen (-) indicates that data was not readily available in the searched sources under comparable conditions.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Mandatory Visualization

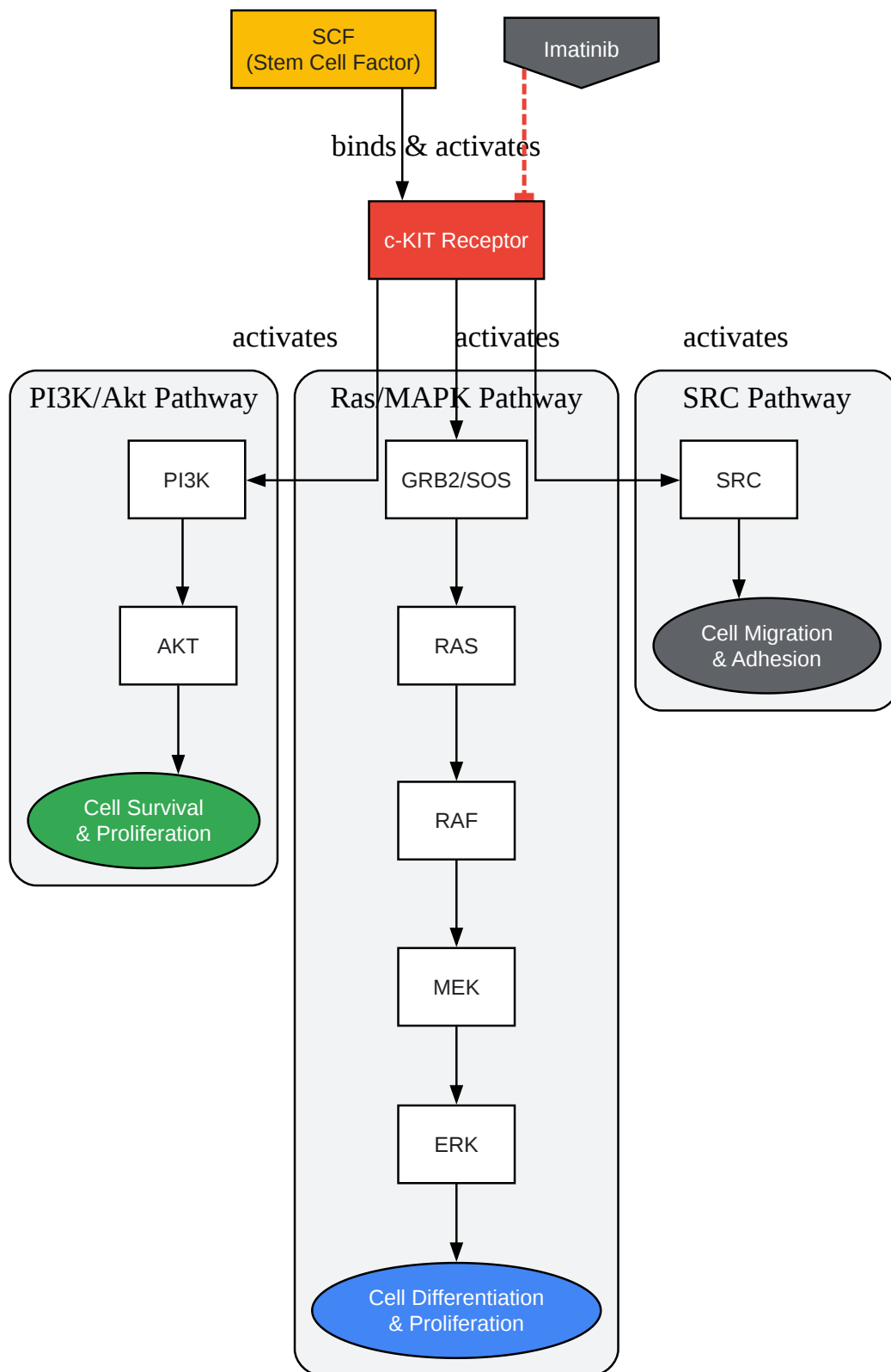
Signaling Pathways

The following diagrams illustrate the primary signaling cascades initiated by BCR-ABL, c-KIT, and PDGFRA, which are the main targets of Imatinib.



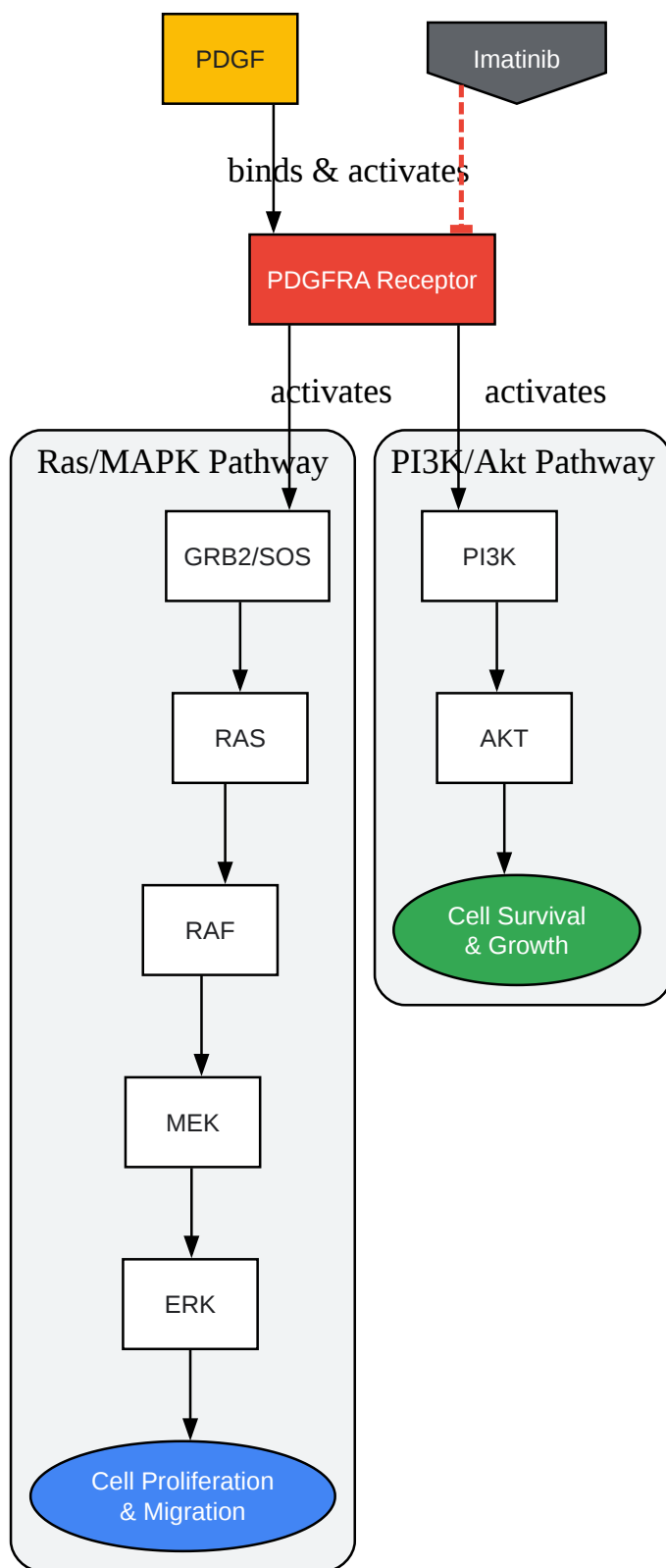
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BCR-ABL signaling network and the inhibitory action of Imatinib.



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Simplified c-KIT signaling pathways and the point of Imatinib inhibition.

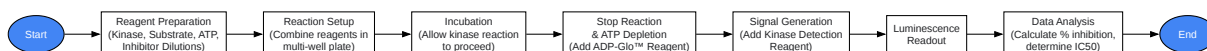


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Key PDGFRA signaling pathways inhibited by Imatinib.

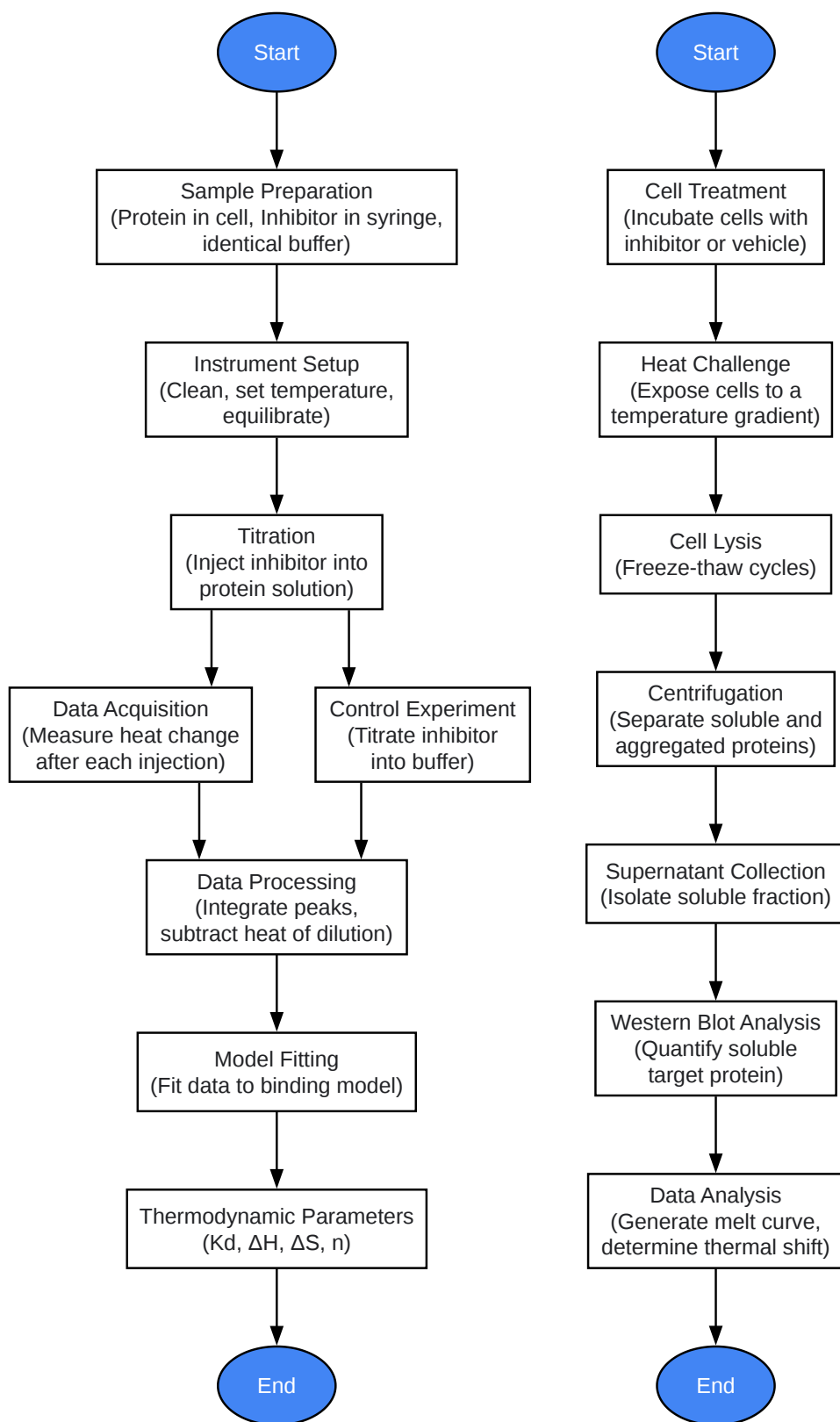
Experimental Workflows

The following diagrams outline the standardized workflows for the key experimental protocols detailed in this guide.



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Workflow for an in vitro kinase inhibition assay using ADP-Glo™ technology.



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